

Available Information on HSD17B13-IN-89

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Compound Focus: Hsd17B13-IN-89

Cat. No.: S12848206

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Based on the search results, here is a summary of the information that is available about this compound:

Information Category	Available Details	Source / Context
Compound Name	HSD17B13-IN-89	A named inhibitor in a structural database [1].
PDB ID	8G89	The code for its 3D structure in the Protein Data Bank [1].
Target Protein	17 β -hydroxysteroid dehydrogenase 13 (HSD17B13)	A liver-enriched, lipid droplet-associated enzyme [2] [3] [4].
Structural Details	Co-crystal structure with HSD17B13, its NAD ⁺ cofactor, and a bound lipid/detergent molecule [1].	Provides a basis for structure-based drug design.
Inhibitor Series	Part of a series of sulfonamide-based inhibitors [5].	Developed from high-throughput screening and medicinal chemistry optimization.

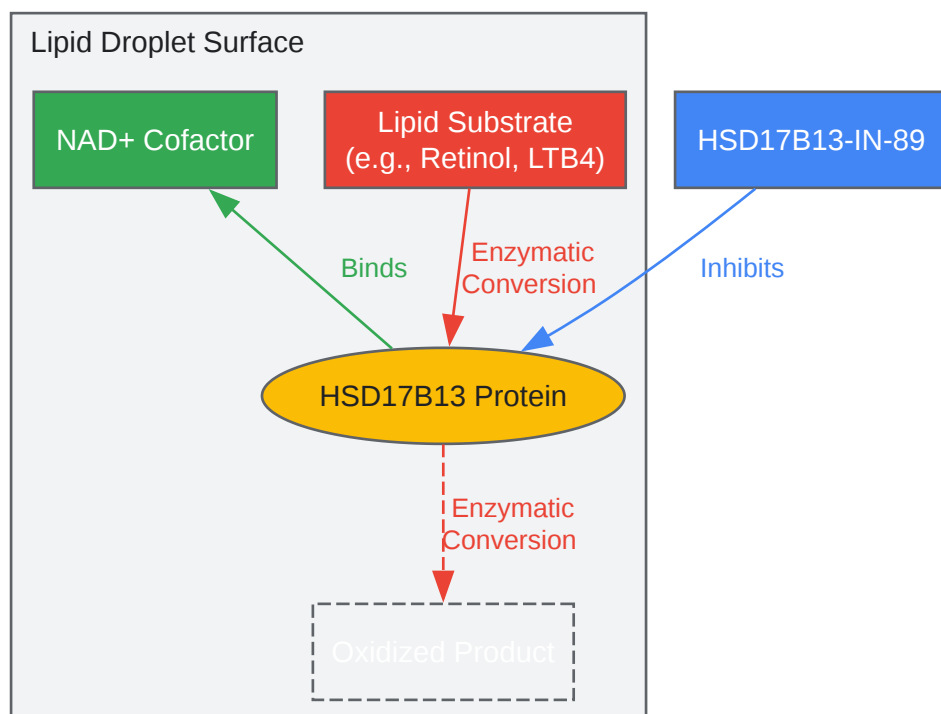
Suggested Path Forward for Researchers

Since direct dosing data is unavailable, here are practical steps you can take to gather the necessary information for your research:

- **Check Preprint Servers:** Search platforms like **bioRxiv** for unpublished preprints that might contain preliminary data on *in vivo* studies with this compound.
- **Consult Chemical Vendors:** If the inhibitor is available for purchase from a chemical supplier, their product documentation or technical support may have unpublished data or recommendations.
- **Analyze Structural Data:** The available co-crystal structure (PDB: 8G89) is a valuable resource for understanding the compound's binding mode and can inform further analog design and profiling [1].
- **Review Related Protocols:** While not for IN-89 specifically, published methodologies on evaluating HSD17B13 inhibitors in mouse models of NAFLD/MASH can provide a framework for your own experiments [2] [6].

HSD17B13-IN-89 Putative Mechanism of Action

Based on the structural data, the following diagram illustrates how **HSD17B13-IN-89** is believed to function at a molecular level. This can guide your understanding of its therapeutic potential.



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References

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6. Phosphorylation of 17 β -hydroxysteroid dehydrogenase 13 ... [nature.com]

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